

Commercial Availability and Technical Profile of Dimethyl 2,5-dibromohexanedioate

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Compound of Interest

Compound Name: *Dimethyl 2,5-dibromohexanedioate*

Cat. No.: *B1295253*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl 2,5-dibromohexanedioate is a halogenated aliphatic ester that serves as a valuable intermediate in organic synthesis. Its bifunctional nature, with bromine atoms at the 2 and 5 positions, makes it a versatile building block for the synthesis of more complex molecules, particularly in the development of pharmaceuticals and fine chemicals. This technical guide provides a comprehensive overview of the commercial availability of **Dimethyl 2,5-dibromohexanedioate**, along with key technical data to support its application in research and development.

Commercial Availability

A number of chemical suppliers offer **Dimethyl 2,5-dibromohexanedioate**, typically with purities suitable for laboratory research and further synthesis. The following table summarizes the offerings from various vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	CAS Number	Purity	Available Quantities	Notes
Sigma-Aldrich	868-72-4	Not specified	Inquire	A major supplier of research chemicals.[1]
Santa Cruz Biotechnology	868-72-4	Not specified	Inquire	Biochemical for proteomics research.[2]
BLD Pharm	868-72-4	Not specified	Inquire	Offers online ordering with potential discounts.[3]
Aribo Biotechnology	868-72-4	Not specified	Minimum packaging unit price of \$2.78 mentioned.	Pricing updated as of late 2024.
Echemi (Hebei Kejiang Biotechnology Co., Ltd.)	868-72-4	99.9%	Inquire (offers various packaging from 25kg to 1000kg drums)	Pharmacy grade, white powder.[4]
CP Lab Safety	868-72-4	97%	500 grams	For professional manufacturing and research use only.[5]
MySkinRecipes	868-72-4	96.5-100%	250mg, 1g, 5g	Specifies appearance as white to yellow powder or crystals.[6]
Vandana Chemicals	868-72-4	Not specified	Customized quantities	Leading manufacturer

and supplier in
India.[7]

HariKrishna Enterprise	868-72-4	Not specified	Inquire (minimum order of 50 kg for some other products)	Manufacturer and supplier based in India.[8]
Wuhan Jixin Yibang Biotechnology Co., Ltd. (via Chemsrc)	868-72-4	Not specified	Inquiry for 500g	Price and stock period available upon inquiry.[9]
Shanghai Nianxing Industrial Co., Ltd. (via Chemsrc)	868-72-4	98.0%	Inquire	-
Dayang Chem (Hangzhou) Co., Ltd. (via Chemsrc)	868-72-4	98.0%	100g, 1kg, 100kg, 1000kg	-

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ Br ₂ O ₄	[2][6][10]
Molecular Weight	331.99 g/mol	[2][6]
CAS Number	868-72-4	[1][2][11]
Appearance	White to yellow powder or crystals	[6]
Melting Point	75-76 °C	[4]
Flash Point	139.5±27.9 °C	[4]
Density	1.7±0.1 g/cm ³	[4]
Refractive Index	1.508	[4]
Storage Conditions	2-8°C, under inert gas	[3][6]

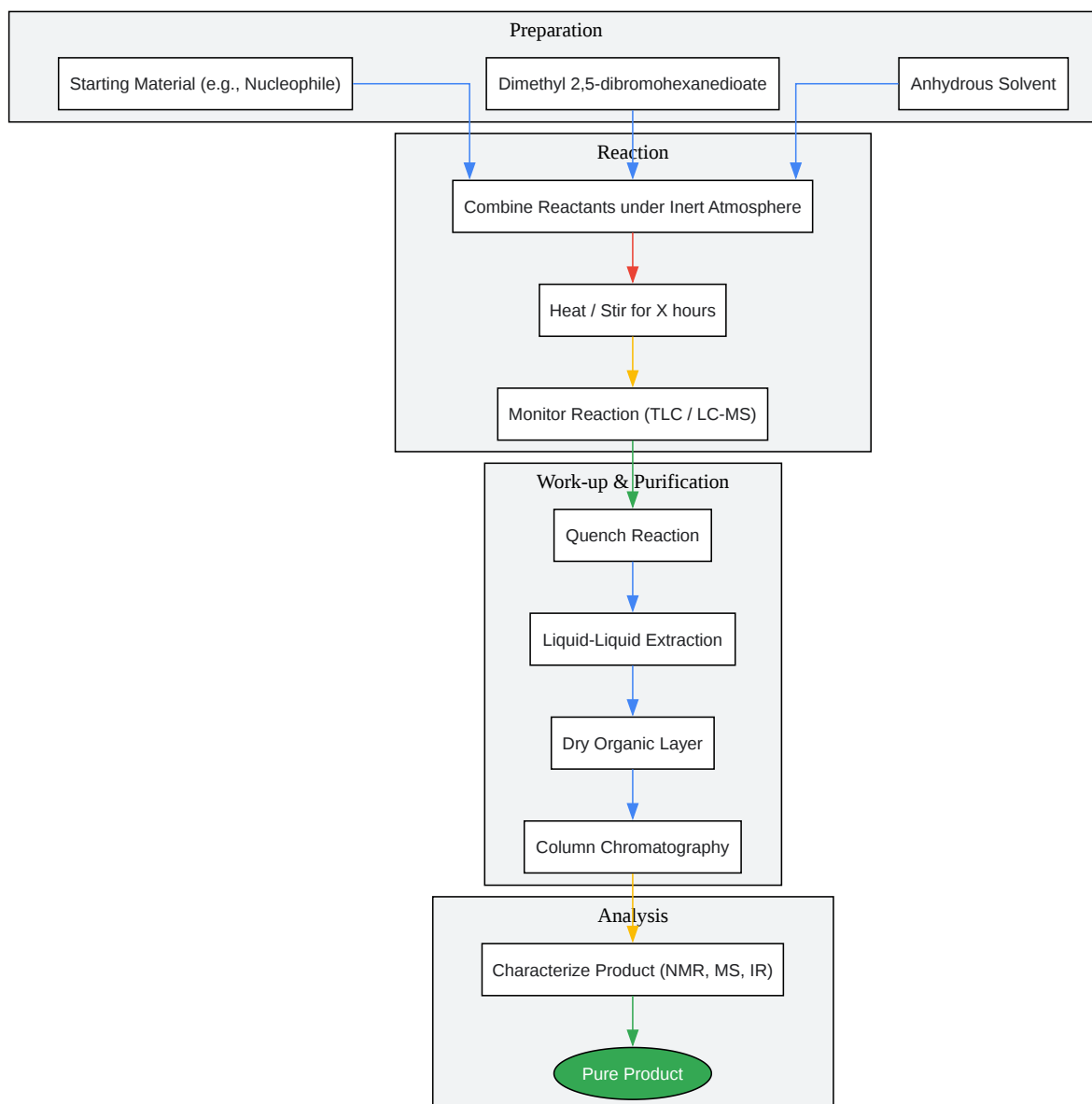
Applications in Synthesis

Dimethyl 2,5-dibromohexanedioate is primarily utilized as an intermediate in organic synthesis.[6] Its bromine atoms serve as reactive sites for nucleophilic substitution, allowing for the introduction of various functional groups. This makes it a key component in the synthesis of pharmaceuticals and other fine chemicals.[6][7][8]

One noted application is its use as a reagent for the conversion of cysteine to dehydroalanine (DHA).[12] While detailed experimental protocols for this specific transformation are not readily available in the public domain, a general workflow for a typical synthetic application of this reagent is outlined below.

General Synthetic Workflow

The following diagram illustrates a generalized workflow for the use of **Dimethyl 2,5-dibromohexanedioate** in a synthetic protocol. This represents a logical progression from starting materials to the final, purified product.



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Caption: A generalized workflow for a chemical synthesis using **Dimethyl 2,5-dibromohexanedioate**.

Safety Information

According to the GHS classifications from aggregated notifications, **Dimethyl 2,5-dibromohexanedioate** is considered harmful if swallowed and causes severe skin burns and eye damage.[13] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, please consult the Safety Data Sheet (SDS) from your supplier.

Conclusion

Dimethyl 2,5-dibromohexanedioate is a readily available synthetic intermediate from a variety of chemical suppliers. Its utility in the synthesis of complex organic molecules makes it a valuable compound for researchers and professionals in drug development and fine chemical manufacturing. While specific, detailed experimental protocols are proprietary or published in scientific literature, the general workflow and safety precautions outlined in this guide provide a solid foundation for its use in the laboratory. It is recommended to consult the supplier's technical documentation and relevant literature for specific applications.

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